

Deuterated Bisphenol S (BPS-d8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 24 Bisphenol S-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties, analytical methodologies, and relevant biological context of deuterated Bisphenol S (BPS-d8). This information is intended to support research and development activities where the precise quantification of Bisphenol S is critical.

Core Physical and Chemical Properties

Deuterated Bisphenol S (BPS-d8) is an isotopically labeled form of Bisphenol S, a common substitute for Bisphenol A (BPA) in the manufacturing of polycarbonate plastics and epoxy resins.[1][2] The deuterium labeling makes BPS-d8 an ideal internal standard for mass spectrometry-based quantitative analysis, as it is chemically identical to the non-labeled form but has a different mass.[3]

Quantitative Data Summary

The key physical and chemical properties of BPS-d8 are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂ D ₈ O ₄ S	[4] [5] [6] [7]
Molecular Weight	258.32 g/mol	[4] [5] [6] [8]
Appearance	Pale Yellow to Light Brown Solid	[5]
Melting Point	181-184°C	[9]
Solubility	Soluble in ethanol and ether; slightly soluble in benzene and dimethyl sulfoxide; insoluble in water.	[10]
Purity	>95% (HPLC)	[3] [4]
Storage	2-8°C Refrigerator	[5]
LogP (Octanol/Water Partition Coefficient)	2.0	[8]
Unlabeled CAS Number	80-09-1	[6] [7]

Experimental Protocols

Accurate and reproducible experimental methods are crucial for the reliable use of BPS-d8. The following sections detail protocols for its synthesis and analytical determination.

Synthesis of Deuterated Bisphenol S (BPS-d8)

The synthesis of BPS-d8 involves the reaction of deuterated phenol with a sulfonating agent. While specific, proprietary synthesis methods may vary, a general approach based on electrophilic aromatic substitution is described below.[\[2\]](#)

Methodology:

- **Preparation of Deuterated Phenol:** Phenol is deuterated by treating it with a deuterium source, such as D₂O, in the presence of a catalyst (e.g., an acid or base) to facilitate the

exchange of aromatic protons with deuterium. This process is typically repeated to achieve high isotopic enrichment.

- **Sulfonation Reaction:** Two equivalents of the deuterated phenol are reacted with one equivalent of a sulfonating agent, such as sulfuric acid or oleum.[2] This reaction is an electrophilic aromatic substitution where the sulfonyl group acts as the electrophile.
- **Reaction Conditions:** The reaction is typically carried out at an elevated temperature to promote the reaction. The specific temperature and reaction time are optimized to maximize the yield of the desired 4,4'-sulfonyldiphenol isomer and minimize the formation of the 2,4'-sulfonyldiphenol byproduct.[2]
- **Purification:** The crude product is then purified using techniques such as recrystallization or column chromatography to isolate BPS-d8 with high chemical and isotopic purity.
- **Characterization:** The final product is characterized using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy to confirm the positions of the deuterium atoms and High-Resolution Mass Spectrometry (HRMS) to verify the molecular weight and isotopic enrichment.[3]

Analytical Determination using HPLC-MS/MS

BPS-d8 is primarily used as an internal standard for the quantification of BPS in various matrices, including environmental and biological samples.[3] High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS) is a common and highly sensitive method for this purpose.[11]

Methodology:

- **Sample Preparation:**
 - A known amount of the sample (e.g., 1 mL of urine or a specific weight of a solid matrix) is collected.
 - A precise amount of BPS-d8 internal standard solution is added to the sample.
 - The sample is then subjected to an extraction procedure to isolate the analytes. This can include liquid-liquid extraction, solid-phase extraction (SPE), or QuEChERS (Quick, Easy,

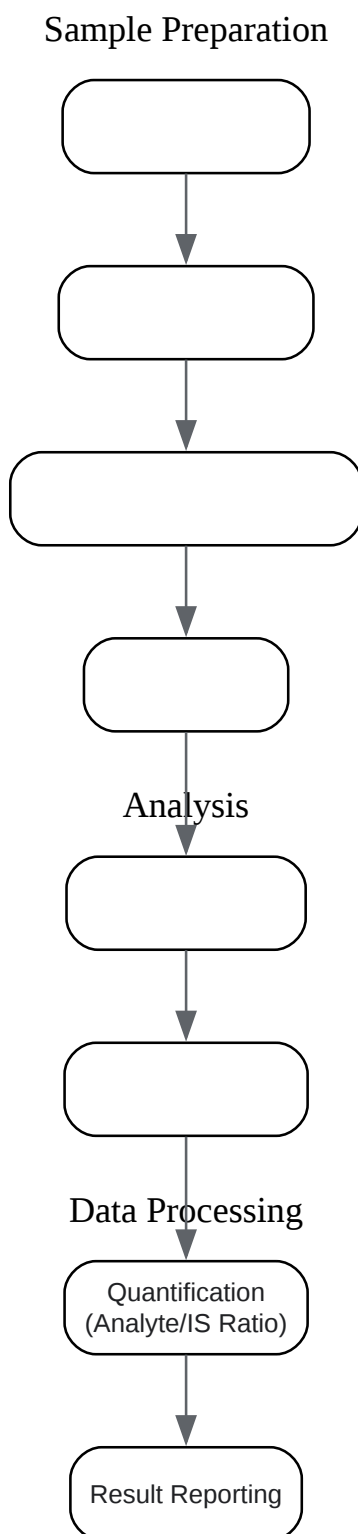
Cheap, Effective, Rugged, and Safe) methodology.[11]

- The extract is evaporated to dryness and reconstituted in a suitable solvent for HPLC analysis.
- Chromatographic Separation:
 - HPLC System: An ultra-high-performance liquid chromatography (UHPLC) system is typically used for fast and efficient separation.[12]
 - Column: A C18 reversed-phase column is commonly employed.[11]
 - Mobile Phase: A gradient elution with a mixture of water (often with a small amount of formic acid to improve ionization) and an organic solvent like methanol or acetonitrile is used to separate BPS from other matrix components.[11]
 - Flow Rate: A typical flow rate is around 0.3-0.5 mL/min.[13]
 - Column Temperature: The column is maintained at a constant temperature, for example, 30°C, to ensure reproducible retention times.[13]
- Mass Spectrometric Detection:
 - Ionization: Electrospray ionization (ESI) in negative ion mode is commonly used for the analysis of bisphenols.[12]
 - Detection: A triple quadrupole mass spectrometer is used for detection in Multiple Reaction Monitoring (MRM) mode. This involves monitoring specific precursor-to-product ion transitions for both BPS and BPS-d8, which provides high selectivity and sensitivity.
 - Quantification: The concentration of BPS in the original sample is determined by comparing the peak area ratio of the analyte (BPS) to the internal standard (BPS-d8) against a calibration curve prepared with known concentrations of BPS and a constant concentration of BPS-d8.

Mandatory Visualizations

Experimental Workflow for BPS Quantification

The following diagram illustrates a typical workflow for the quantification of Bisphenol S in a sample using deuterated Bisphenol S as an internal standard.

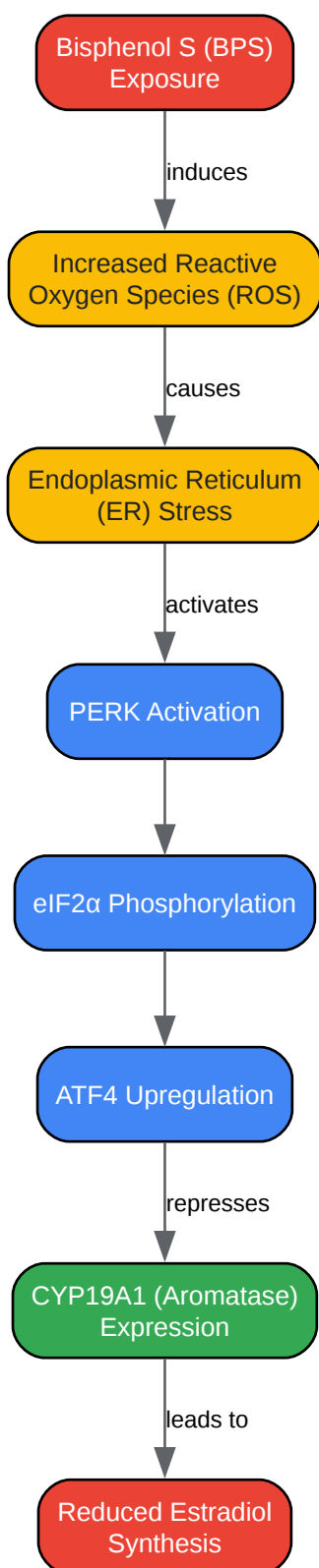


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Caption: Workflow for BPS analysis using BPS-d8.

Signaling Pathway of Bisphenol S

While deuterated BPS is used for analytical purposes, understanding the biological activity of non-deuterated BPS is crucial for interpreting exposure data. BPS has been shown to interfere with several cellular signaling pathways, including the ROS-mediated PERK/ATF4 pathway, which can impact estradiol synthesis.^{[14][15]}



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Caption: BPS-induced ROS-mediated ER stress pathway.

Applications and Safety

The primary application of BPS-d8 is as an internal standard in isotope dilution mass spectrometry for the accurate quantification of BPS in various matrices, including consumer products, environmental samples, and biological fluids.[3][5]

Safety Information: Users should refer to the Material Safety Data Sheet (MSDS) for complete hazard information.[7] As a laboratory chemical, it should be handled with appropriate personal protective equipment in a well-ventilated area.

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